

DNA31 Compound: A Technical Overview

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Compound of Interest

Compound Name: DNA31

Cat. No.: B10824799

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Abstract

DNA31 is a potent inhibitor of RNA polymerase.^{[1][2][3]} This technical guide provides a summary of the currently available information on **DNA31**, including its chemical properties. At present, detailed experimental data, comprehensive biological activity, and specific signaling pathways associated with **DNA31** are not extensively documented in publicly available scientific literature. This document serves to consolidate the existing information from chemical suppliers and provides a foundation for future research endeavors.

Chemical Properties

DNA31 is a complex organic molecule with a high molecular weight. Its chemical formula is C₄₈H₅₈N₄O₁₃, and it has a molecular weight of 898.99 g/mol.^{[1][2]} The compound is identified by the CAS number 845626-57-5.^{[1][2]} It is typically supplied as a solid, with a color ranging from brown to black.^{[1][2]}

Table 1: Chemical and Physical Properties of **DNA31**

Property	Value	Reference
Molecular Formula	C48H58N4O13	[1][2]
Molecular Weight	898.99 g/mol	[1][2]
CAS Number	845626-57-5	[1][2]
Appearance	Solid	[1][2]
Color	Brown to black	[1][2]
Purity	≥95%	
SMILES	<chem>O=C1C2=C(O[C@@]1(O/C=C[C@](-INVALID-LINK----INVALID-LINK- -/C=C/C=C(C)/C3=O)C)O)C)OC(C)=O">C@HC([H])OC)C(C)=C(O)C4=C2C(C(OC5=CC(N6CCC(N)CC6)=C7)=C(N3)C4=O)=NC5=C7O</chem>	[1][2]

Biological Activity

DNA31 is characterized as a potent inhibitor of RNA polymerase.[1][2][3] RNA polymerase is a crucial enzyme responsible for the transcription of DNA into RNA, a fundamental process in gene expression. By inhibiting this enzyme, **DNA31** can disrupt the synthesis of RNA, thereby affecting a wide range of cellular processes. However, specific details regarding its inhibitory concentration (IC50), the specific types of RNA polymerases it targets (e.g., bacterial, eukaryotic), and its broader biological effects have not been detailed in the available literature.

Mechanism of Action

The precise mechanism by which **DNA31** inhibits RNA polymerase is not yet elucidated in publicly accessible research. Generally, RNA polymerase inhibitors can act through various mechanisms, such as binding to the active site of the enzyme, interfering with the binding of the DNA template, or preventing the elongation of the RNA transcript. Further investigation is required to determine the specific mode of action for **DNA31**.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or biological evaluation of **DNA31** are not available in the public domain. For researchers interested in working with this compound, the following general procedures for handling and solubilization are recommended based on supplier information.

Solubility and Stock Solution Preparation

DNA31 is soluble in dimethyl sulfoxide (DMSO).^{[1][2]} To prepare a stock solution, the following steps can be taken:

- Solvent: Use freshly opened, anhydrous DMSO to avoid hygroscopic effects that can impact solubility.^{[1][2]}
- Concentration: For a 5 mg/mL stock solution (5.56 mM), dissolve the appropriate mass of **DNA31** in DMSO.^{[1][2]} The process may require ultrasonic agitation and warming to 60°C to achieve complete dissolution.^{[1][2]}
- Storage: Store the stock solution in aliquots at -80°C for up to 6 months or at -20°C for up to 1 month to prevent degradation from repeated freeze-thaw cycles.^{[1][2]}

Table 2: Stock Solution Preparation Examples

Desired Concentration	Mass of DNA31 for 1 mL	Mass of DNA31 for 5 mL	Mass of DNA31 for 10 mL
1 mM	0.899 mg	4.495 mg	8.99 mg
5 mM	4.495 mg	22.475 mg	44.95 mg

Calculations are based on a molecular weight of 898.99 g/mol .

Signaling Pathways and Experimental Workflows

As of the date of this document, there is no published research detailing the specific signaling pathways affected by **DNA31** or established experimental workflows for its investigation. Given

its function as an RNA polymerase inhibitor, it is plausible that **DNA31** could impact numerous cellular signaling pathways that are dependent on active gene transcription.

To illustrate a general workflow for characterizing a novel RNA polymerase inhibitor, the following conceptual diagram is provided.



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A conceptual workflow for the characterization of a novel RNA polymerase inhibitor like **DNA31**.

Conclusion and Future Directions

DNA31 is identified as a potent inhibitor of RNA polymerase, with its basic chemical properties established. However, a significant gap exists in the scientific literature regarding its biological activity, mechanism of action, and effects on cellular pathways. The information presented in this guide is based on data from chemical suppliers and serves as a starting point for further research.

Future investigations should focus on:

- Determining the IC₅₀ and selectivity of **DNA31** against various RNA polymerases.
- Elucidating the precise molecular mechanism of inhibition.
- Evaluating its efficacy and toxicity in cellular and in vivo models.
- Identifying the downstream signaling pathways modulated by **DNA31**-mediated RNA polymerase inhibition.

Such studies are essential to unlock the full potential of **DNA31** as a research tool or a therapeutic lead.

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